3-(4-Chlorophenyl)-4-methylpentanoic acid CAS number and identifiers

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Compound of Interest

Compound Name:	*3-(4-Chlorophenyl)-4-methylpentanoic acid*
CAS No.:	*126275-16-9*
Cat. No.:	*B2997866*

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Executive Summary & Chemical Identity

3-(4-Chlorophenyl)-4-methylpentanoic acid (CAS 126275-16-9) is a specialized carboxylic acid scaffold utilized primarily in medicinal chemistry as a chiral building block. Structurally, it represents a lipophilic analog of the GABA-B receptor agonist backbone, combining a 4-chlorophenyl pharmacophore (characteristic of Baclofen) with a branched isobutyl-like tail (reminiscent of Gabapentinoids).

This compound serves as a critical intermediate for synthesizing novel neuroactive agents, specifically those targeting the GABA-B receptor or Voltage-Gated Calcium Channels (VGCCs) via the

subunit. Its steric bulk at the 3-position (relative to the carboxylate) introduces significant lipophilicity (cLogP ~3.3), influencing blood-brain barrier (BBB) permeability in downstream derivatives.

Core Identifiers

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Identifier Type	Value
Chemical Name	3-(4-Chlorophenyl)-4-methylpentanoic acid
CAS Number	126275-16-9
Synonyms	3-(4-Chlorophenyl)-4-methylvaleric acid; -(4-Chlorophenyl)isocaproic acid
Molecular Formula	C H ClO
Molecular Weight	226.70 g/mol
SMILES	CC(C)C(CC(=O)O)C1=CC=C(Cl)C=C1
InChI Key	VGSILRGEYUUGBL-UHFFFAOYSA-N
Chirality	One stereocenter at C3.[1][2] Exists as (R)- and (S)- enantiomers.

Physicochemical Profile

Understanding the physical behavior of this acid is crucial for assay development and formulation.

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Property	Value	Context
Physical State	Solid / Crystalline Powder	Typically off-white to pale yellow.
Melting Point	85–90 °C (Predicted)	Dependent on enantiomeric purity.
Boiling Point	~360 °C at 760 mmHg	High boiling point requires vacuum distillation for purification.
pKa (Acid)	4.76 ± 0.10	Typical for aliphatic carboxylic acids; exists as carboxylate at physiological pH (7.4).
logP (Octanol/Water)	3.31	Highly lipophilic. Requires organic co-solvents (DMSO, MeOH) for stock solutions.
Solubility	DMSO (>20 mg/mL), Ethanol	Insoluble in water (<0.1 mg/mL).

Synthetic Methodology

The synthesis of **3-(4-Chlorophenyl)-4-methylpentanoic acid** typically employs a Michael Addition strategy, which allows for the introduction of the aryl group onto a pre-formed alkyl chain, or conversely, the alkylation of a cinnamic acid derivative.

Primary Route: Conjugate Addition to -Unsaturated Esters

This protocol ensures high regioselectivity. The reaction involves the 1,4-addition of a 4-chlorophenyl nucleophile to ethyl 4-methyl-2-pentenoate (an

-unsaturated ester derived from isobutyraldehyde and a Wittig reagent).

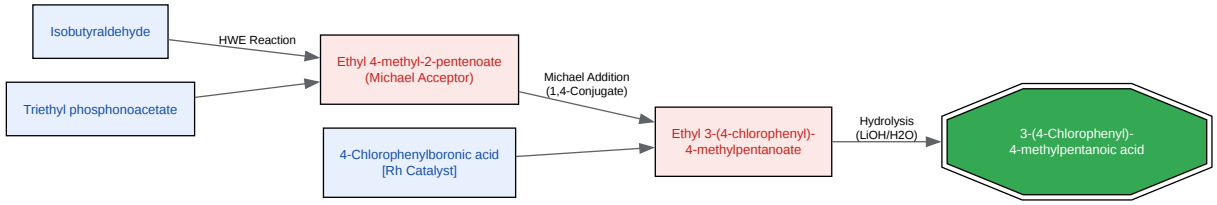
Step-by-Step Protocol:

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- Precursor Preparation: Condense isobutyraldehyde with triethyl phosphonoacetate (Horner-Wadsworth-Emmons reaction) to yield Ethyl 4-methyl-2-pentenoate.
- Michael Addition:
  - Reagents: 4-Chlorophenylboronic acid (1.5 eq), [Rh(cod)Cl]

    (3 mol%), aqueous KOH.
  - Conditions: Reflux in 1,4-dioxane/water (10:1) for 12 hours.
  - Mechanism: The Rhodium(I) catalyst facilitates the transmetallation of the aryl boronic acid and subsequent insertion into the alkene.
- Hydrolysis:
  - Treat the intermediate ester with LiOH in THF/Water.
  - Acidify with 1M HCl to precipitate the free acid.
- Purification: Recrystallization from Hexane/Ethyl Acetate.

Visualization: Synthetic Pathway



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Figure 1: Rhodium-catalyzed conjugate addition strategy for the synthesis of the target acid.

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Applications in Drug Discovery

This molecule is not a marketed drug but a high-value pharmacophore scaffold. Its utility lies in Structure-Activity Relationship (SAR) studies for neurological targets.

GABA-B Receptor Modulation

- Mechanism: The 4-chlorophenyl ring mimics the binding motif of Baclofen. However, the bulky isopropyl group at C3 (relative to the carboxyl chain) creates steric hindrance that may alter receptor subtype selectivity or metabolic stability compared to the linear chain of Baclofen.
- Research Use: Used to probe the size of the lipophilic pocket in the GABA-B orthosteric binding site.

Chiral Resolution Standard

- Since C3 is a chiral center, this acid is often used to test chiral HPLC columns or enantioselective synthesis methodologies. The (R)-enantiomer is typically the eutomer (active isomer) for GABA-B activity in this structural class.

Prodrug Development

- The carboxylic acid moiety allows for esterification to create prodrugs (e.g., acyloxyalkyl esters) to enhance oral bioavailability, similar to Gabapentin Enacarbil.

Safety & Handling Protocol

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

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Handling Procedures:

- PPE: Nitrile gloves (0.11 mm min thickness), safety goggles, and lab coat are mandatory.
- Inhalation: Handle primarily in a fume hood. The solid dust is an irritant to mucous membranes.
- Storage: Store at 2–8 °C (refrigerated) under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or moisture absorption.
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (due to Chlorine content).

References

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- Hayashi, T., et al. (2006).
- BLD Pharm. (2023). Safety Data Sheet: **3-(4-Chlorophenyl)-4-methylpentanoic acid**.[4]

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- 4. 891101-81-8_CAS号:891101-81-8_N-(4-fluorophenyl)-1-methyl-2-(2-morpholin-4-yl-2-oxoethyl)sulfanyl-6-oxopyrimidine-5-carboxamide - 化源网 [chemsrc.com]
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